



Standard Operating Procedure for the Preparation of HG-14-10-04 Solution

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Compound of Interest		
Compound Name:	HG-14-10-04	
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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the preparation of solutions of **HG-14-10-04**, a potent inhibitor of Anaplastic Lymphoma Kinase (ALK) and mutant Epidermal Growth Factor Receptor (EGFR).[1][2][3] Adherence to this protocol is crucial for ensuring the accuracy, reproducibility, and safety of experiments involving this compound.

1. Introduction

HG-14-10-04 is a small molecule inhibitor with significant potential in anticancer research.[1] It demonstrates potent inhibitory activity against ALK and various EGFR mutants, including those resistant to other therapies.[1][3] Proper preparation of **HG-14-10-04** solutions is the first critical step in conducting reliable in vitro and in vivo studies to evaluate its therapeutic efficacy and mechanism of action.

2. Chemical and Physical Properties

A summary of the key quantitative data for **HG-14-10-04** is presented in the table below for easy reference.



Property	Value	Reference
Chemical Formula	C29H34CIN7O	[3]
Molecular Weight	532.09 g/mol	[3][4]
CAS Number	1356962-34-9	[3][5]
Appearance	Crystalline solid	[4]
Purity	≥98%	[4][5]
IC50 (ALK)	20 nM	[1]
IC50 (Mutant EGFR)	15.6 nM - 124.5 nM	[1]

3. Health and Safety Precautions

HG-14-10-04 is a potent bioactive compound. Standard laboratory safety protocols should be strictly followed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemicalresistant gloves at all times.
- Handling: Handle the solid compound and its solutions in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.
- Disposal: Dispose of all waste materials, including contaminated PPE and unused solutions, in accordance with institutional and local regulations for chemical waste.

4. Experimental Protocols

4.1. Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the preparation of a 10 mM stock solution of **HG-14-10-04** in Dimethyl Sulfoxide (DMSO), which is a common solvent for in vitro studies.

Materials:

• **HG-14-10-04** powder



- Anhydrous DMSO (cell culture grade)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of **HG-14-10-04** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.32 mg of **HG-14-10-04**.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For 5.32 mg of HG-14-10-04, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. If necessary, sonication is recommended to aid dissolution.[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for
 long-term storage (months to years) or at 4°C for short-term use (days to weeks).[2][3]
- 4.2. Preparation of Working Solutions for In Vitro Assays

Working solutions for cell-based assays are typically prepared by diluting the 10 mM DMSO stock solution with the appropriate cell culture medium.

Procedure:

 Thawing: Thaw a single aliquot of the 10 mM HG-14-10-04 stock solution at room temperature.

Methodological & Application





- Dilution: Serially dilute the stock solution with cell culture medium to achieve the desired final
 concentrations for your experiment. It is crucial to ensure that the final concentration of
 DMSO in the cell culture medium is kept low (typically ≤ 0.1%) to avoid solvent-induced
 cytotoxicity.
- Use: Use the freshly prepared working solutions immediately for your experiments.
- 4.3. Preparation of a Formulation for In Vivo Studies

For animal experiments, a specific formulation is required to ensure the solubility and bioavailability of **HG-14-10-04**. The following formulation has been suggested.[2]

Materials:

- **HG-14-10-04** powder
- Anhydrous DMSO
- PEG300
- Tween 80
- Saline (0.9% NaCl)
- Sterile conical tubes
- Vortex mixer
- Sonicator

Procedure:

- Solvent Preparation: Prepare the vehicle by sequentially adding and mixing the following components in the specified ratios: 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.
- Dissolution: Add the weighed **HG-14-10-04** powder to the prepared vehicle. For example, to achieve a concentration of 1 mg/mL (1.88 mM), add 1 mg of **HG-14-10-04** to 1 mL of the



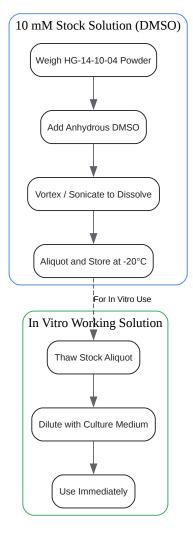


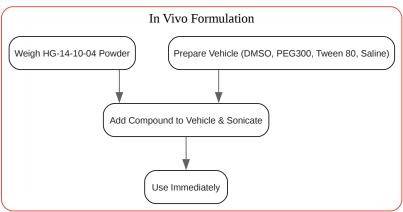


vehicle.[2]

- Homogenization: Vortex the mixture thoroughly. Sonication is recommended to ensure the compound is fully dissolved and the solution is clear.[2] It is advised to add the solvents sequentially and ensure the solution is as clear as possible before adding the next solvent.[2]
- Administration: The working solution should be prepared and used immediately for animal administration.[2]
- 5. Visualizations
- 5.1. Experimental Workflow for Solution Preparation





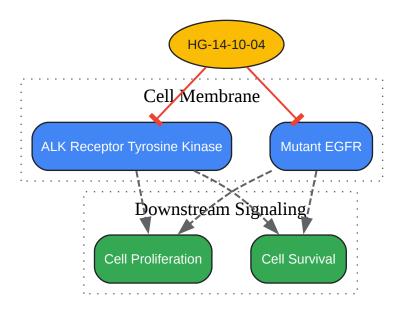


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Caption: Workflow for preparing **HG-14-10-04** solutions.

5.2. Simplified Signaling Pathway of HG-14-10-04 Action





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Caption: Inhibition of ALK and mutant EGFR signaling by HG-14-10-04.

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